

# Didodecyl disulfide vs other organic sulfides adsorption

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## Compound Focus: Didodecyl disulfide

CAS No.: 2757-37-1

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## Organic Sulfides Adsorption Data

The table below summarizes experimental adsorption data for several organic sulfur compounds from the search results.

Sulfide Compound	Adsorbent Material	Experimental Conditions	Key Adsorption Performance	Citation
Dimethyl Disulfide (DMDS)	Cu(I)-Y Zeolite	Fixed-bed reactor, liquid hydrocarbon streams, room temperature	157.4 mg S/g adsorbent (Saturated sulfur capacity)	[1]
Dimethyl Disulfide (DMDS)	USY Zeolite with Cerium Oxide (UC-10)	Micro liquid flow reactor, room temperature	Excellent adsorption capacity (specific quantitative data not provided in abstract)	[2]
Dimethyl Sulfide (DMS)	USY Zeolite with Cerium Oxide (UC-10)	Micro liquid flow reactor, room temperature	Excellent adsorption capacity (specific quantitative data not provided in abstract)	[2]

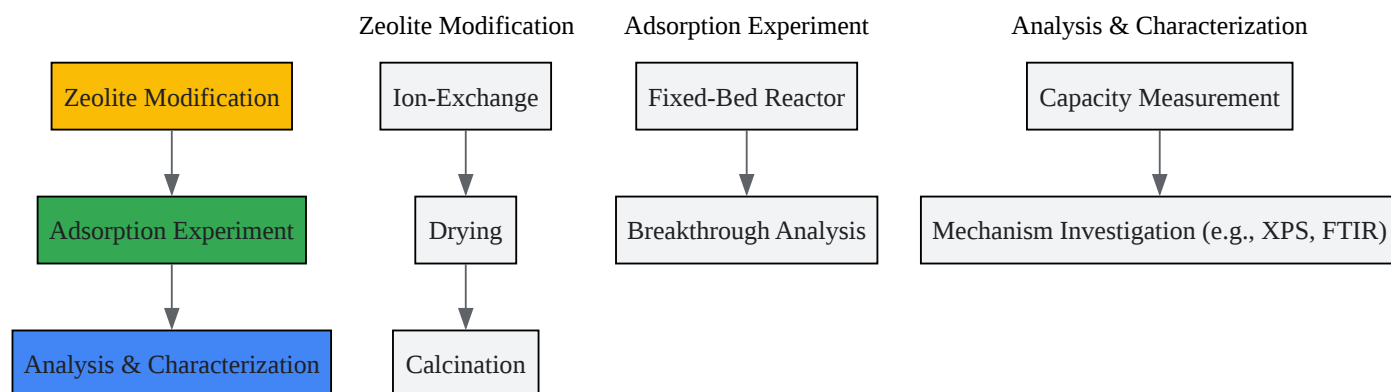
Sulfide Compound	Adsorbent Material	Experimental Conditions	Key Adsorption Performance	Citation
Carbon Disulfide (CS <sub>2</sub> )	Hydroxyl-Modified Activated Carbon (25% OH)	Grand Canonical Monte Carlo (GCMC) simulation, 318 K, atmospheric pressure	Best adsorption performance among simulated models (specific quantitative data not provided in abstract)	[3]

## Detailed Experimental Protocols

For the key studies cited, here are the detailed methodologies used to generate the adsorption data.

- **Adsorbent Preparation (Cu(I)-Y Zeolite for DMDS):** Na-Y zeolite was modified via liquid-phase ion exchange using a 5-fold excess of 0.5 M aqueous solution of copper nitrate at 90°C for 24 hours. The resulting material was filtered, washed with deionized water, dried overnight at 120°C, and finally calcined at 450°C in an inert atmosphere to obtain the final Cu(I)-Y adsorbent [1].
- **Adsorption Capacity Measurement (DMDS):** Adsorption characteristics of DMDS on the sorbents were studied using a **dynamic adsorption method in a fixed-bed reactor** at room temperature. The saturated sulfur capacity was determined by passing the liquid hydrocarbon stream containing DMDS through the fixed bed of adsorbent until breakthrough [1].
- **Computational Simulation (CS<sub>2</sub>):** The adsorption of carbon disulfide was studied using **Grand Canonical Monte Carlo (GCMC)** simulations. Models of activated carbon with varying hydroxyl group content (0% to 50%) were constructed. The simulations were run to predict adsorption behavior, interaction energy, and diffusion coefficients of CS<sub>2</sub> molecules within the porous carbon structures at 318 K and atmospheric pressure [3].

The workflow for the experimental approach to studying adsorption on modified zeolites can be summarized as follows:



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## Interpretation of Available Data

Although a direct comparison with **didodecyl disulfide** is not possible, the available data offers valuable insights:

- **Promising Adsorbents for Organic Sulfides: Modified zeolites**, particularly **Y zeolites exchanged with metals** like Cu(I) or impregnated with rare-earth metals like Ce, show high adsorption capacity for disulfides and other organic sulfur compounds [1] [2].
- **Influential Factors in Adsorption:** Studies indicate that **weak Lewis acid sites** on the adsorbent contribute to adsorption, while Brønsted acid sites can be harmful. The formation of a  $\sigma$ -bond between sulfur and the metal (e.g., Cu-S) is a key mechanism [1].
- **Role of Computational Studies:** Molecular simulation is a powerful tool to predict adsorption properties and understand mechanisms at the atomic level, which can guide the design of new adsorbent materials [3].

## How to Proceed for Specific Data

The absence of data on **didodecyl disulfide** is likely due to its larger molecular size and lower volatility compared to compounds like DMDS, focusing research on different applications.

To find the information you need, I suggest:

- **Refining Search Queries:** Use precise terms like "**didodecyl disulfide** adsorption isotherm," "dodecyl disulfide removal," or "C12 disulfide adsorbent" in specialized scientific databases (e.g., Scopus, Web of Science).
- **Exploring Related Industries:** Investigate research on **heavy hydrocarbon streams** or **lubricant purification**, where larger sulfur molecules like **didodecyl disulfide** are more prevalent.
- **Reviewing Patents:** Search patent databases for desulfurization technologies that mention long-chain alkyl disulfides.

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## References

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